

Unveiling Bone-1064: A Technical Deep Dive into a Novel Bone-Targeting Probe

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bone-1064

Cat. No.: B15135974

[Get Quote](#)

For Immediate Release

A novel fluorescent probe, designated **Bone-1064**, has been identified as a potent agent for high-contrast near-infrared (NIR-II) fluorescence imaging of bone tissue. Initially developed as a EuK-based Prostate-Specific Membrane Antigen (PSMA) tetramer, **Bone-1064** exhibited an unexpected and remarkable affinity for hydroxyapatite, the primary mineral component of bone. This in-depth guide provides a comprehensive overview of its chemical structure, synthesis, and the experimental validation of its unique bone-targeting properties, tailored for researchers, scientists, and professionals in drug development.

Chemical Profile of Bone-1064

Bone-1064 is a complex molecule with the chemical formula $C_{78}H_{104}N_{18}O_{32}S_2$ and a molecular weight of 1869.89 g/mol [1][2]. Its structure is characterized by a central core linked to four EuK (-(*S*)-3-(Carboxyformamido)-2-(3-(carboxymethyl)ureido)propanoic acid) moieties, which were originally intended for PSMA targeting.

Table 1: Physicochemical Properties of **Bone-1064**

Property	Value	Reference
Molecular Formula	C ₇₈ H ₁₀₄ N ₁₈ O ₃₂ S ₂	[1][2]
Molecular Weight	1869.89 g/mol	[1][2]
Target	Hydroxyapatite	[3]
Application	NIR-II Fluorescence Imaging	[2][3]

Experimental Validation and Performance

The bone-targeting capabilities of **Bone-1064** were rigorously evaluated through a series of in vitro and in vivo experiments. These studies revealed its high specificity for bone tissue over its intended PSMA target.

In Vivo Imaging Performance

Near-infrared II (NIR-II) fluorescence imaging studies in animal models demonstrated the exceptional performance of **Bone-1064** for visualizing bone structures. A significant signal-to-background ratio was achieved, allowing for clear delineation of bone from surrounding soft tissues.

Table 2: In Vivo Imaging Performance of **Bone-1064**

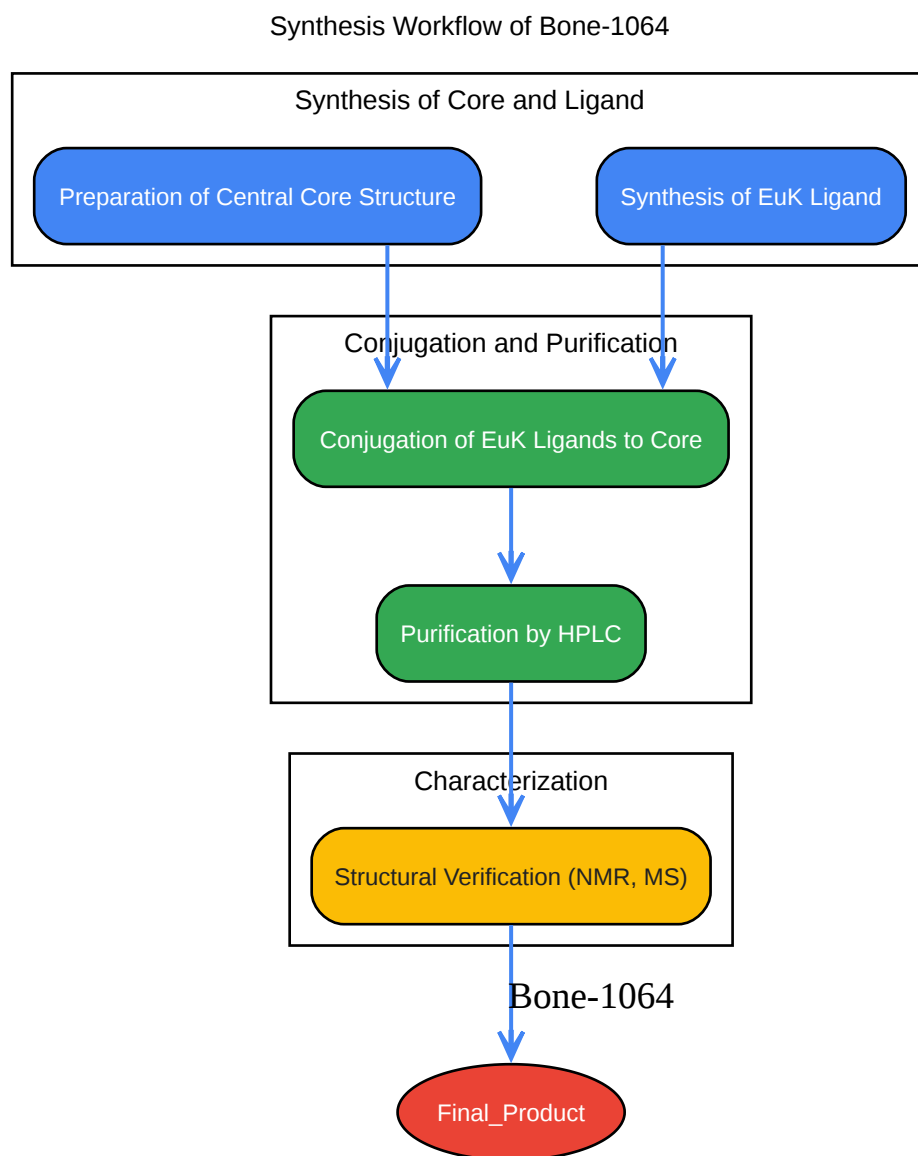
Parameter	Value	Time Point	Reference
Signal-to-Background Ratio (Bone)	10.22	24 h post-injection	[3]
Tumor-to-Normal-Tissue Ratio	2.22	-	[3]

Detailed Experimental Protocols

The following sections outline the methodologies employed in the synthesis and evaluation of **Bone-1064**.

Synthesis of Bone-1064

The synthesis of **Bone-1064** is a multi-step process involving the preparation of the core structure followed by the conjugation of the EuK moieties.



[Click to download full resolution via product page](#)

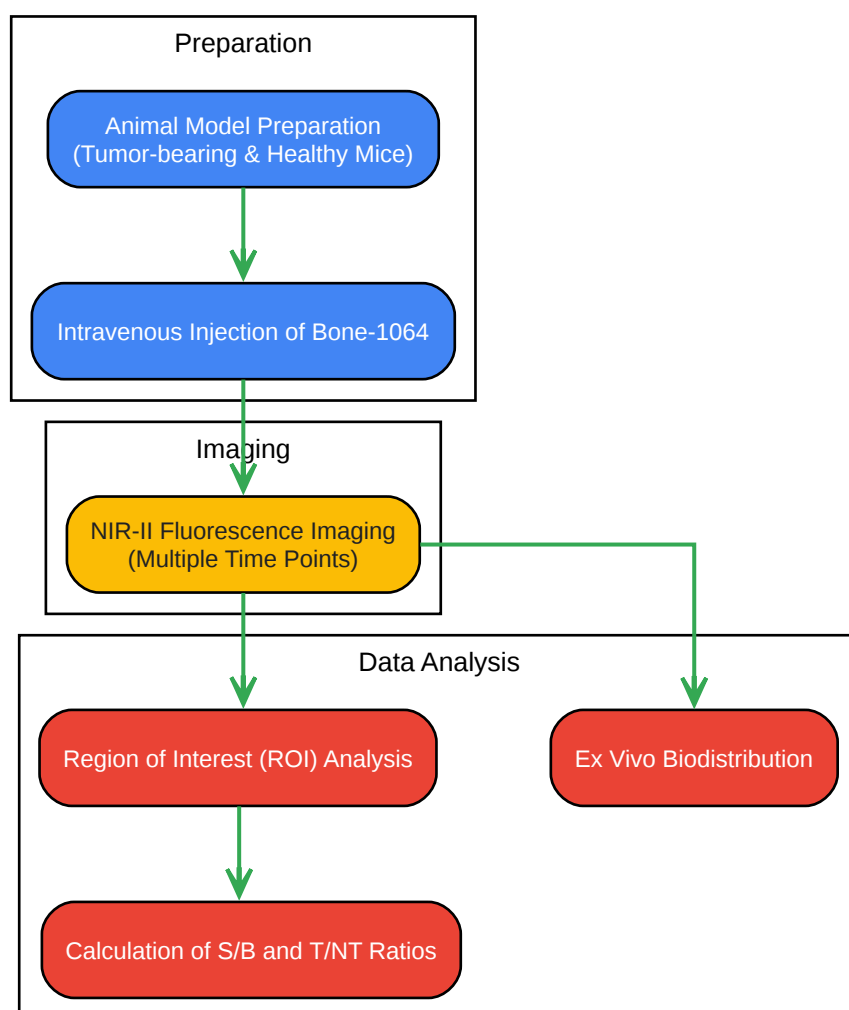
Caption: Synthetic pathway for **Bone-1064**.

In Vivo NIR-II Fluorescence Imaging Protocol

Animal models were utilized to assess the in vivo distribution and bone-targeting efficacy of **Bone-1064**.

- Animal Model: Healthy mice and mice bearing PSMA-positive tumors were used.
- Probe Administration: **Bone-1064** was administered via intravenous injection.
- Imaging System: A specialized NIR-II fluorescence imaging system was used to capture images at various time points post-injection.
- Image Analysis: The signal intensity in the bone, tumor, and surrounding tissues was quantified to determine the signal-to-background and tumor-to-normal-tissue ratios.

In Vivo NIR-II Imaging Workflow



[Click to download full resolution via product page](#)

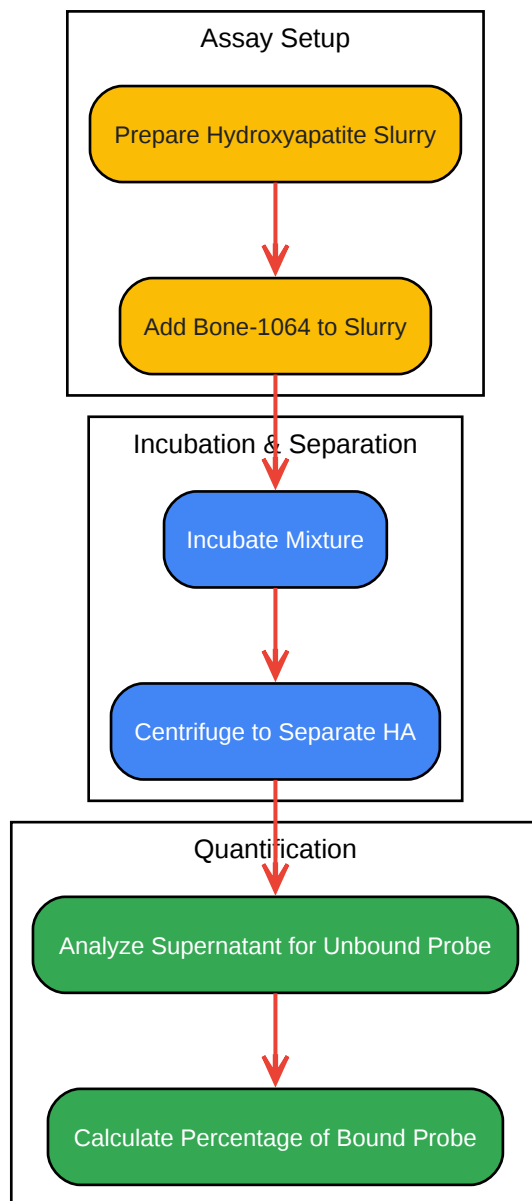
Caption: Experimental workflow for in vivo imaging.

In Vitro Hydroxyapatite Binding Assay

To confirm the specific binding of **Bone-1064** to the mineral component of bone, an in vitro binding assay with hydroxyapatite (HA) was performed.

- Preparation of HA Slurry: A suspension of hydroxyapatite powder in a buffer solution was prepared.
- Incubation: **Bone-1064** was added to the HA slurry and incubated.
- Separation: The HA particles were separated from the supernatant by centrifugation.
- Quantification: The amount of **Bone-1064** in the supernatant was quantified to determine the percentage of the probe bound to the hydroxyapatite.

Hydroxyapatite Binding Assay Workflow



[Click to download full resolution via product page](#)

Caption: Protocol for hydroxyapatite binding assay.

Conclusion

Bone-1064 represents a significant and serendipitous discovery in the field of molecular imaging. Its strong and specific affinity for hydroxyapatite, coupled with its excellent NIR-II fluorescence properties, makes it a highly promising tool for preclinical bone imaging research.

The detailed protocols and data presented here provide a solid foundation for further investigation and potential development of this unique molecular probe for various applications in bone biology and pathology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Bone-1064 2481214-36-0 | MCE \[medchemexpress.cn\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. An NIR-II Probe with High PSMA Affinity Demonstrates an Unexpected Excellent Bone Imaging Ability - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Unveiling Bone-1064: A Technical Deep Dive into a Novel Bone-Targeting Probe]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15135974/docs#unveiling-bone-1064-a-technical-deep-dive-into-a-novel-bone-targeting-probe\]](https://www.benchchem.com/product/b15135974/docs#unveiling-bone-1064-a-technical-deep-dive-into-a-novel-bone-targeting-probe)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)